

A Comprehensive Technical Guide to 1-Benzhydrylazetidin-3-ol (CAS: 18621-17-5)

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Compound of Interest

Compound Name: 1-Benzhydrylazetidin-3-ol

Cat. No.: B014779

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Abstract

1-Benzhydrylazetidin-3-ol is a pivotal heterocyclic building block in medicinal chemistry, primarily recognized for its role as a key intermediate in the synthesis of a variety of pharmaceutical agents. Its rigid four-membered azetidine core, substituted with a bulky benzhydryl group, provides a unique structural scaffold for the development of novel therapeutics. This technical guide provides an in-depth overview of the chemical properties, synthesis, and, most importantly, the application of **1-Benzhydrylazetidin-3-ol** in the synthesis of bioactive molecules. While the compound itself is not marketed as an active pharmaceutical ingredient, its utility is demonstrated through the mechanisms of the drugs it helps create. This document also includes detailed experimental protocols and visual diagrams to aid researchers in their drug discovery and development endeavors.

Chemical and Physical Properties

1-Benzhydrylazetidin-3-ol is a solid at room temperature, with its hydrochloride salt also being commonly used in synthesis. The physicochemical properties are summarized in the table below, compiled from various sources.

Property	Value	Reference
CAS Number	18621-17-5	
Molecular Formula	C ₁₆ H ₁₇ NO	
Molecular Weight	239.31 g/mol	
Appearance	Off-White to Pale Yellow Solid	
Melting Point	106 °C	
Boiling Point (Predicted)	353.8 ± 42.0 °C	
Density (Predicted)	1.189 ± 0.06 g/cm ³	
pKa (Predicted)	14.24 ± 0.20	
Solubility	Chloroform (Slightly), Methanol (Slightly)	
InChI	InChI=1S/C16H17NO/c18-15-11-17(12-15)16(13-7-3-1-4-8-13)14-9-5-2-6-10-14/h1-10,15-16,18H,11-12H2	
Canonical SMILES	C1C(CN1C(C2=CC=CC=C2)C3=CC=CC=C3)O	

Note: Some physical properties are predicted values from computational models.

Synthesis of 1-Benzhydrylazetidin-3-ol

An efficient, one-pot synthesis method has been developed for the multikilogram-scale production of **1-Benzhydrylazetidin-3-ol**, achieving high yield and purity without the need for column chromatography.

Experimental Protocol: One-Pot Synthesis

Materials:

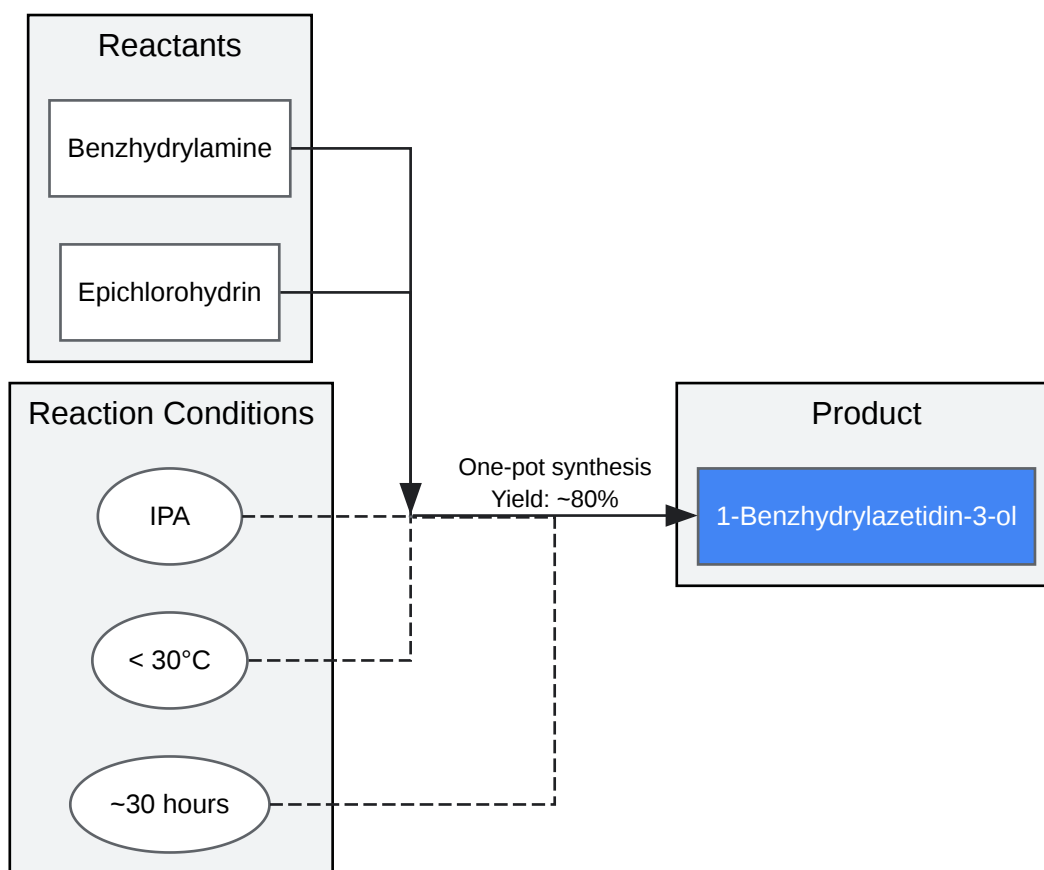
- Benzhydrylamine

- Epichlorohydrin
- Isopropyl Alcohol (IPA)
- Nitrogen gas

Procedure:

- A suitable glass-lined reactor is purged with nitrogen.
- Isopropyl alcohol (IPA) is charged into the reactor, followed by benzhydramine.
- The solution is stirred, and epichlorohydrin is added over a period of 1 hour, ensuring the temperature is maintained below 30 °C.
- After the addition is complete, the reaction mixture is agitated for an additional 30 hours at 30 °C.
- The reaction progress is monitored by High-Performance Liquid Chromatography (HPLC) to confirm the consumption of benzhydramine (typically less than 1.0 area % remaining).
- Upon completion, the product is isolated. This process has been reported to yield approximately 80% with a purity of 99.3 area %.

Synthesis Workflow Diagram



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Caption: One-pot synthesis of **1-Benzhydrylazetidin-3-ol**.

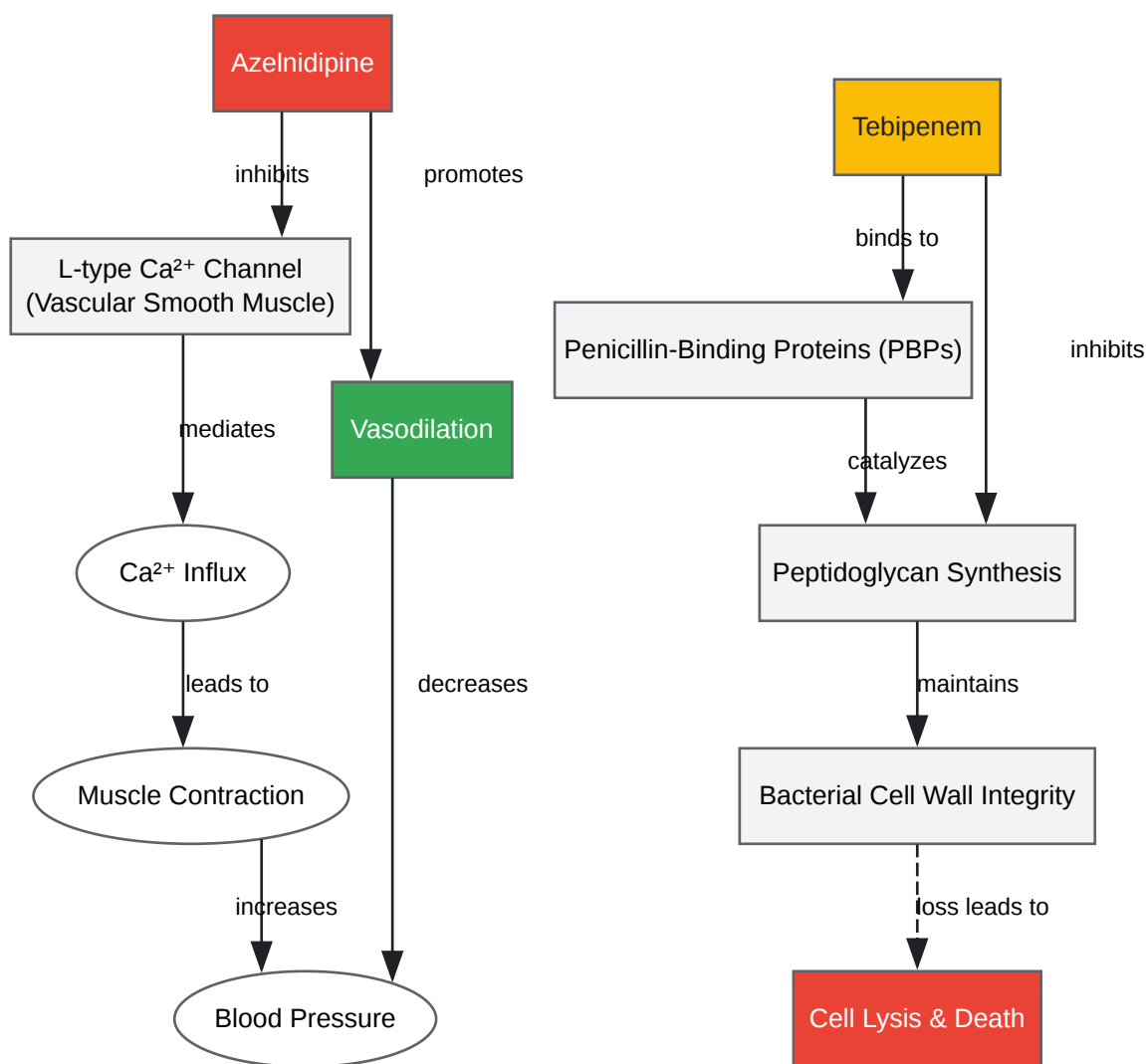
Role as a Pharmaceutical Intermediate

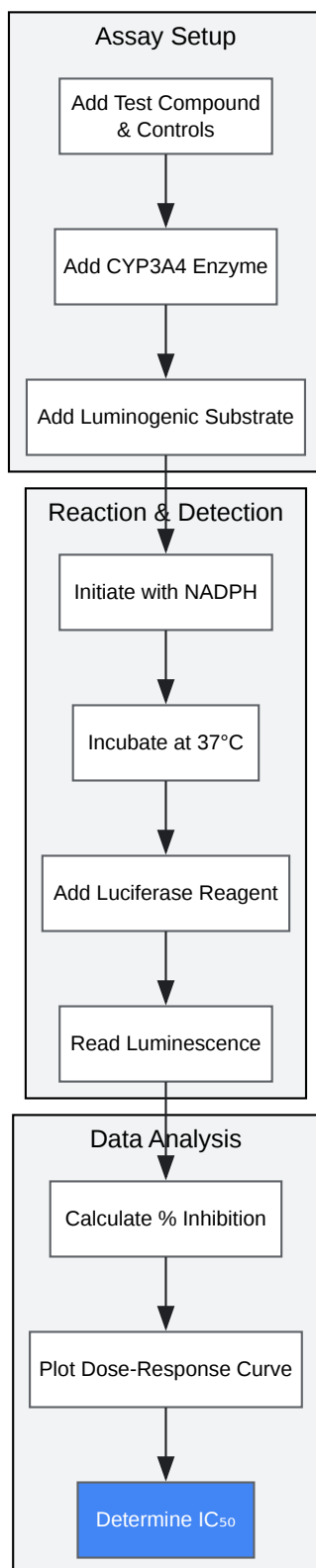
The primary significance of **1-Benzhydrylazetidin-3-ol** lies in its utility as a versatile intermediate for synthesizing a range of pharmaceuticals. Its rigid azetidine ring and the benzhydryl group serve as important pharmacophoric features or as protecting groups that are later removed.

Synthesis of Azelnidipine (Antihypertensive)

1-Benzhydrylazetidin-3-ol is a key precursor in the synthesis of Azelnidipine, a third-generation dihydropyridine calcium channel blocker. Azelnidipine is used for the treatment of hypertension.

Mechanism of Action of Azelnidipine: Azelnidipine functions by blocking L-type calcium channels in vascular smooth muscle cells. This inhibition of calcium influx leads to vasodilation, a reduction in peripheral vascular resistance, and consequently, a lowering of blood pressure. It is noted for its gradual onset and long duration of action, which helps in avoiding reflex tachycardia.





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